

# Application of Pyridazine Derivatives in Agricultural Research: A Representative Study

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## Compound of Interest

Compound Name: 5-Ethylpyridazin-3-amine

Cat. No.: B15072842

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Note to the Reader: As of October 2025, publicly available research on the specific applications of **5-Ethylpyridazin-3-amine** in agriculture is limited. However, the pyridazine chemical structure is a crucial component in the development of various agrochemicals.<sup>[1][2]</sup> This document provides a detailed overview of the application of a representative pyridazine-based insecticide, Dimpropyridaz, to illustrate the potential roles and research methodologies for this class of compounds in agriculture. The protocols and data presented are based on established research for Dimpropyridaz and similar compounds and should be adapted as necessary for novel derivatives.

## Introduction: The Role of the Pyridazine Scaffold in Agrochemicals

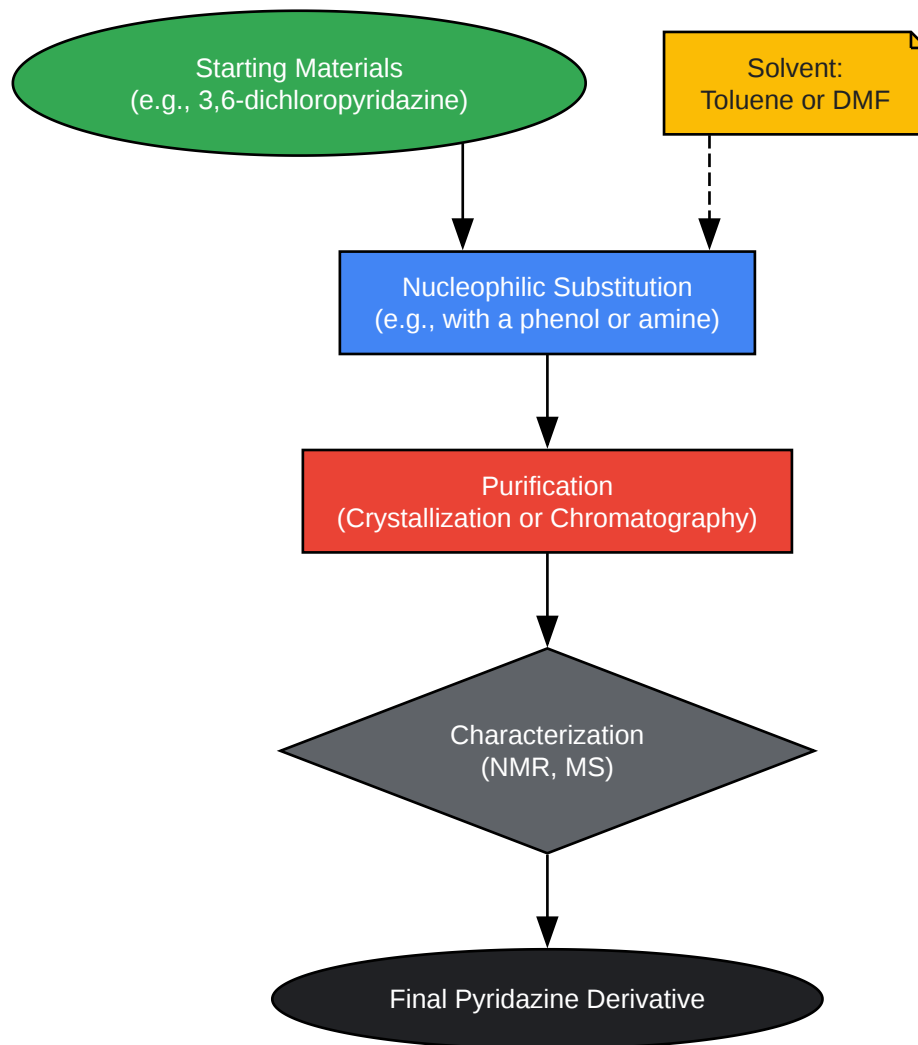
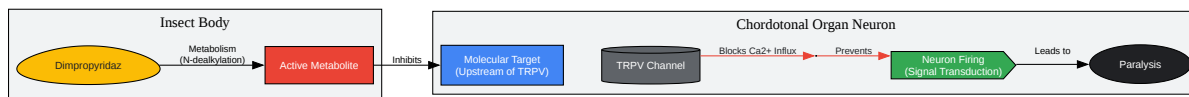
The pyridazine ring, a six-membered heterocycle with two adjacent nitrogen atoms, is a key structural motif in the design of modern agrochemicals.<sup>[2][3]</sup> Its unique electronic properties and ability to be readily functionalized have led to the development of compounds with a range of biological activities, including insecticidal, herbicidal, and fungicidal properties.<sup>[1][4]</sup> One of the most recent advancements in this area is the development of Dimpropyridaz, a novel insecticide for controlling piercing-sucking pests.<sup>[5][6]</sup>

## Representative Application: Dimpropyridaz as a Chordotonal Organ Modulator

Dimpropyridaz is a novel insecticide developed by BASF that is effective against a variety of piercing-sucking insects, such as aphids and whiteflies.<sup>[5][6]</sup> It represents a new class of insecticides known as Pyridazine Pyrazole Carboxamides (PPCs).<sup>[7]</sup>

#### Mode of Action:

Dimpropyridaz functions as a pro-insecticide, meaning it is converted into its active form within the target insect.<sup>[5]</sup> The active metabolite works by inhibiting the function of the insect's chordotonal organs, which are sensory organs responsible for hearing and proprioception.<sup>[5][7]</sup> This disruption occurs upstream of the Transient Receptor Potential Vanilloid (TRPV) channels, a different target than other insecticides like pymetrozine and flonicamid.<sup>[5][7]</sup> The inhibition of the chordotonal organs leads to a decrease in intracellular calcium levels, silencing the nerve signals, which results in disorientation, cessation of feeding, and eventual death of the insect.<sup>[5]</sup>



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. BiblioMed.org - Fulltext article Viewer [bibliomed.org]
- 5. The novel pyridazine pyrazolecarboxamide insecticide dimpropyridaz inhibits chordotonal organ function upstream of TRPV channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scienceopen.com [scienceopen.com]
- 7. Dimpropyridaz: Mode of action and Synthesis method\_Chemicalbook [chemicalbook.com]
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